

Toxicological Risk Assessment of N-nitroso-deucravacitinib: A Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-deucravacitinib*

Cat. No.: B16082428

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Introduction

Deucravacitinib is an innovative, oral, selective inhibitor of tyrosine kinase 2 (TYK2), a member of the Janus kinase (JAK) family. It is approved for the treatment of moderate-to-severe plaque psoriasis.[1][2] Deucravacitinib allosterically binds to the regulatory pseudokinase domain of TYK2, stabilizing an inactive conformation of the enzyme.[3] This selective inhibition modulates signaling of key cytokines implicated in psoriasis pathogenesis, including interleukin-23 (IL-23), IL-12, and Type I interferons.[2][4][5]

As with all pharmaceuticals, a thorough evaluation of potential impurities is a critical component of the safety assessment. **N-nitroso-deucravacitinib** is a potential nitrosamine drug substance-related impurity (NDSRI) of deucravacitinib. Nitrosamines as a class are of significant concern due to their potential as mutagenic carcinogens. This guide provides a comprehensive overview of the toxicological risk assessment framework for **N-nitroso-deucravacitinib**, addressing the available data, standard experimental protocols, and the scientific rationale for risk evaluation, particularly in a context where the impurity is challenging to synthesize and test.

The Challenge of N-nitroso-deucravacitinib Formation

The formation of **N-nitroso-deucravacitinib** is considered chemically unlikely.^[6] This is attributed to the electronic and steric properties of the parent molecule, deucravacitinib. The secondary amine nitrogen that could potentially be nitrosated is part of an aniline-like structure with electron-withdrawing groups, which decrease its nucleophilicity. Additionally, the molecule is sterically hindered, further impeding the nitrosation reaction.^[6]

Multiple attempts by various vendors to synthesize **N-nitroso-deucravacitinib** have reportedly been unsuccessful.^[6] According to regulatory guidelines from bodies such as the EMA, if, despite extensive efforts, a nitrosamine impurity cannot be synthesized, it may indicate that the impurity does not form under relevant conditions or is highly unstable.^[6] In such cases, a thorough scientific justification, potentially supported by in silico analysis, can be presented in a regulatory dossier to argue against the necessity of confirmatory testing.^[6]

Toxicological Risk Assessment Framework

The risk assessment for a potential NDSRI like **N-nitroso-deucravacitinib** follows a structured approach, primarily aimed at determining an Acceptable Intake (AI) limit.

Data Presentation

A critical challenge in the toxicological risk assessment of **N-nitroso-deucravacitinib** is the absence of empirical data. A search of publicly available information reveals no specific studies on its genotoxicity or carcinogenicity. Material Safety Data Sheets for related impurities also indicate a lack of data.^[7]

Toxicological Endpoint	N-nitroso-deucravacitinib Data	General Information for Nitrosamines
Bacterial Reverse Mutation (Ames) Test	No data available. [7]	Many nitrosamines are mutagenic, often requiring metabolic activation (S9). [8] [9]
In Vitro Mammalian Cell Gene Mutation Assay	No data available.	Can provide further evidence of mutagenic potential.
In Vivo Mutagenicity (e.g., Pig-a, Big Blue®)	No data available.	Used to assess mutagenicity in a whole animal system.
Rodent Carcinogenicity	No data available. [7]	Many nitrosamines are potent carcinogens in rodent bioassays. [9]
Acceptable Intake (AI)	Not established.	Typically derived from carcinogenicity data (TD50) or read-across analysis.

Experimental Protocols

Should a reference standard for **N-nitroso-deucravacitinib** become available, the following standard experimental protocols would be employed to assess its mutagenic potential.

Bacterial Reverse Mutation (Ames) Test (OECD TG 471)

- Objective: To assess the potential of **N-nitroso-deucravacitinib** to induce gene mutations in bacteria.
- Test Strains: A minimum of five strains of *Salmonella typhimurium* (TA98, TA100, TA1535, TA1537) and *Escherichia coli* (WP2 uvrA or WP2 uvrA (pKM101)) would be used to detect various types of mutations.
- Metabolic Activation: The assay would be conducted with and without a post-mitochondrial fraction (S9) from the livers of rodents (typically rats or hamsters) pre-treated with enzyme inducers (e.g., Aroclor 1254 or a combination of phenobarbital and β -naphthoflavone). For

nitrosamines, hamster liver S9 at a 30% concentration is often recommended for enhanced sensitivity.[8]

- Procedure (Pre-incubation Method):
 - **N-nitroso-deucravacitinib**, dissolved in a suitable solvent (e.g., DMSO), would be added to a suspension of the bacterial tester strain.
 - The S9 mix (for activated assays) or a buffer (for non-activated assays) is added.
 - The mixture is pre-incubated at 37°C for a defined period (e.g., 20-30 minutes) to allow for metabolic activation and interaction with the bacterial DNA.[8]
 - Molten top agar is added, and the entire mixture is poured onto minimal glucose agar plates.
 - Plates are incubated at 37°C for 48-72 hours.
- Data Analysis: A positive result is defined as a concentration-related increase in the number of revertant colonies to at least twice the solvent control value.

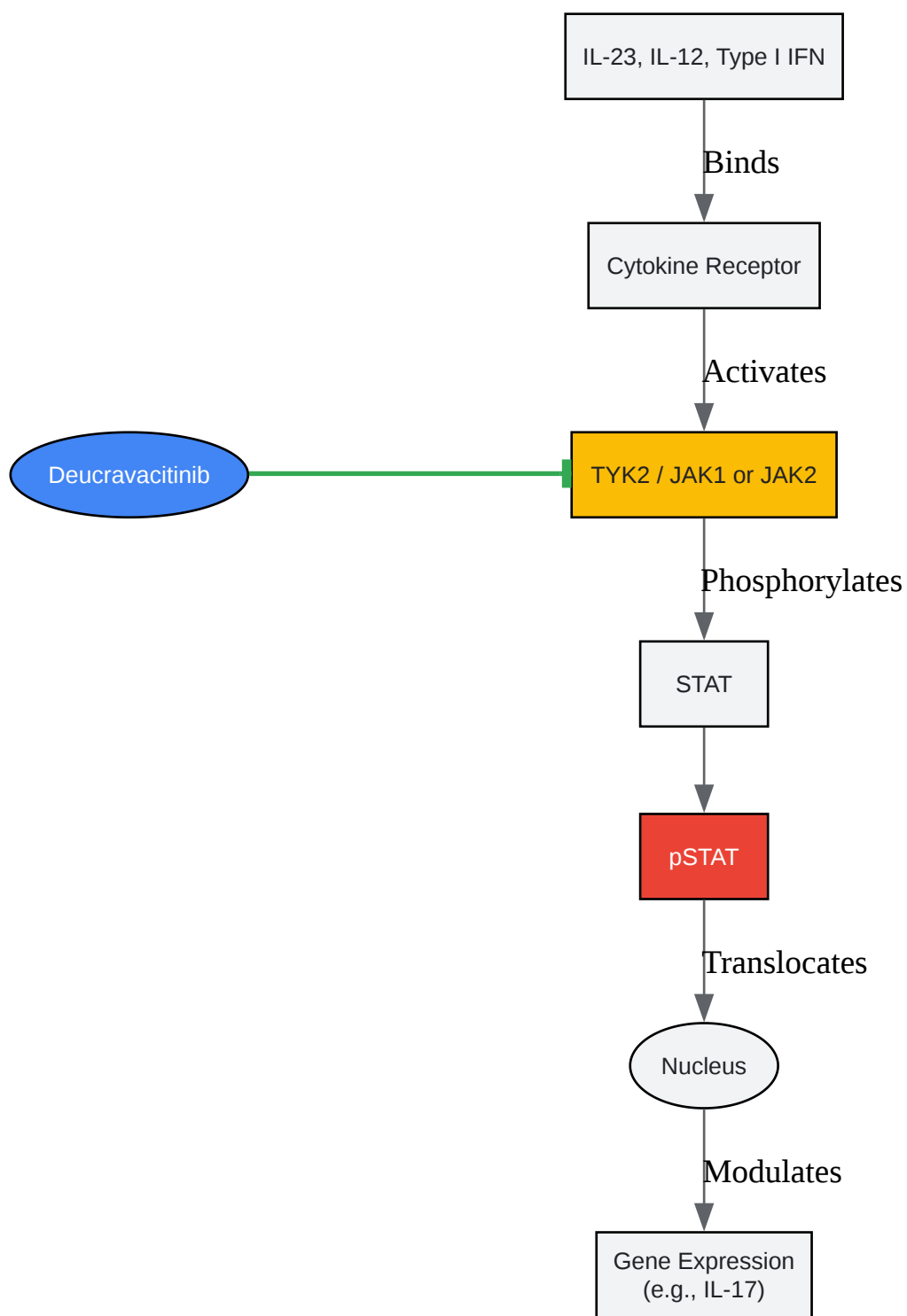
In Vivo Transgenic Rodent Gene Mutation Assay (OECD TG 488)

- Objective: To evaluate the mutagenic potential of **N-nitroso-deucravacitinib** in a whole animal model, assessing mutations in a reporter gene.
- Test System: Transgenic mice (e.g., Big Blue® cII/lacZ) or rats (e.g., Big Blue®) would be used.
- Procedure:
 - Animals would be administered **N-nitroso-deucravacitinib**, typically daily for 28 consecutive days, via a clinically relevant route (e.g., oral gavage).
 - A positive control (e.g., N-nitrosodimethylamine) and a vehicle control group would be included.

- Following the treatment period, animals are euthanized, and tissues of interest (e.g., liver, as it is a primary site of nitrosamine metabolism) are collected.
- High molecular weight DNA is isolated from the tissues.
- The transgenic reporter gene (e.g., lacZ) is recovered from the genomic DNA.
- The recovered genes are packaged into bacteriophage particles, which are then used to infect *E. coli*.
- **Data Analysis:** The frequency of mutations in the reporter gene is determined. A statistically significant, dose-dependent increase in mutant frequency in the treated groups compared to the vehicle control would indicate a positive result.

Visualizations

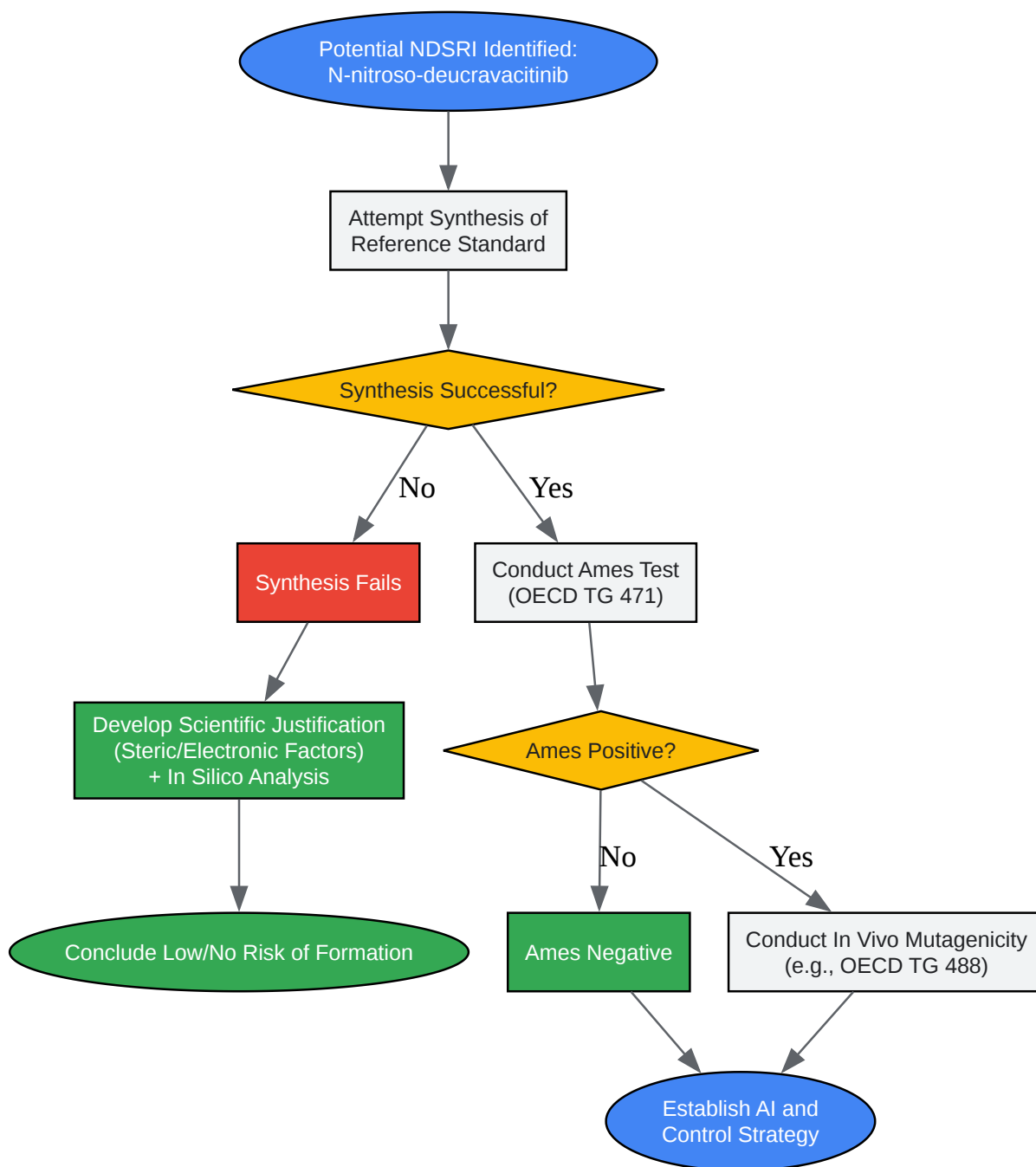
Deucravacitinib Signaling Pathway



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Caption: Deucravacitinib allosterically inhibits TYK2, blocking cytokine signaling.

Toxicological Risk Assessment Workflow for a Potential NDSRI



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Caption: Risk assessment workflow for a potential nitrosamine impurity.

Conclusion

The toxicological risk assessment of **N-nitroso-deucravacitinib** is currently defined by the significant challenge in synthesizing the molecule for empirical testing. The available evidence suggests that the formation of this specific nitrosamine is chemically unfavorable.[6] Consequently, the risk assessment strategy pivots from standard toxicological testing to providing a robust scientific justification for its low probability of formation. This justification would be based on an analysis of deucravacitinib's molecular structure, including steric hindrance and electronic effects, and could be supplemented by in silico modeling. While protocols for mutagenicity testing are well-established, their application is contingent on the availability of a reference standard. In its absence, a well-reasoned scientific argument remains the cornerstone of the risk assessment for regulatory submissions.

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